

Essential Safety and Logistics for Handling 2-Hydroxy-4-(trifluoromethyl)pyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-4-(trifluoromethyl)pyrimidine

Cat. No.: B016536

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **2-Hydroxy-4-(trifluoromethyl)pyrimidine**, including detailed operational and disposal plans.

Chemical Identifier:

- IUPAC Name: 4-(Trifluoromethyl)pyrimidin-2-ol
- CAS Number: 104048-92-2
- Molecular Formula: $C_5H_3F_3N_2O$
- Molecular Weight: 164.09 g/mol

Hazard Identification and Classification

2-Hydroxy-4-(trifluoromethyl)pyrimidine is classified with the following hazards:

- Skin Irritation: Category 2^{[1][2]}
- Eye Irritation: Category 2^[1]
- Specific target organ toxicity — single exposure: Category 3 (Respiratory system)^{[1][2]}

The signal word for this chemical is Warning.^[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin contact, eye contact, and inhalation.

PPE Category	Item	Specifications and Usage Guidelines
Eye Protection	Goggles	Must conform to European standard EN 166. ^[1]
Hand Protection	Protective gloves	Nitrile rubber gloves are recommended. ^[1]
Skin and Body	Long-sleeved clothing	To prevent skin exposure. ^[1]
Respiratory	NIOSH/MSHA or European Standard EN 149:2001 approved respirator	Required when facing concentrations above the exposure limit. ^[1]

Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **2-Hydroxy-4-(trifluoromethyl)pyrimidine**:

- Preparation and Area Designation:
 - Designate a specific area for handling, preferably within a chemical fume hood.
 - Ensure an eyewash station and safety shower are readily accessible.
 - Verify that all necessary PPE is available and in good condition.
 - Have a spill kit readily available.
- Handling the Compound:
 - Ensure adequate ventilation at all times.^[1]

- Avoid the formation of dust during handling.[\[1\]](#)
- Do not get the chemical in eyes, on skin, or on clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Storage:
 - Keep the container tightly closed.
 - Store in a dry, cool, and well-ventilated place.[\[2\]](#)
 - This chemical is moisture-sensitive; protect from moisture.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [1]

Disposal Plan

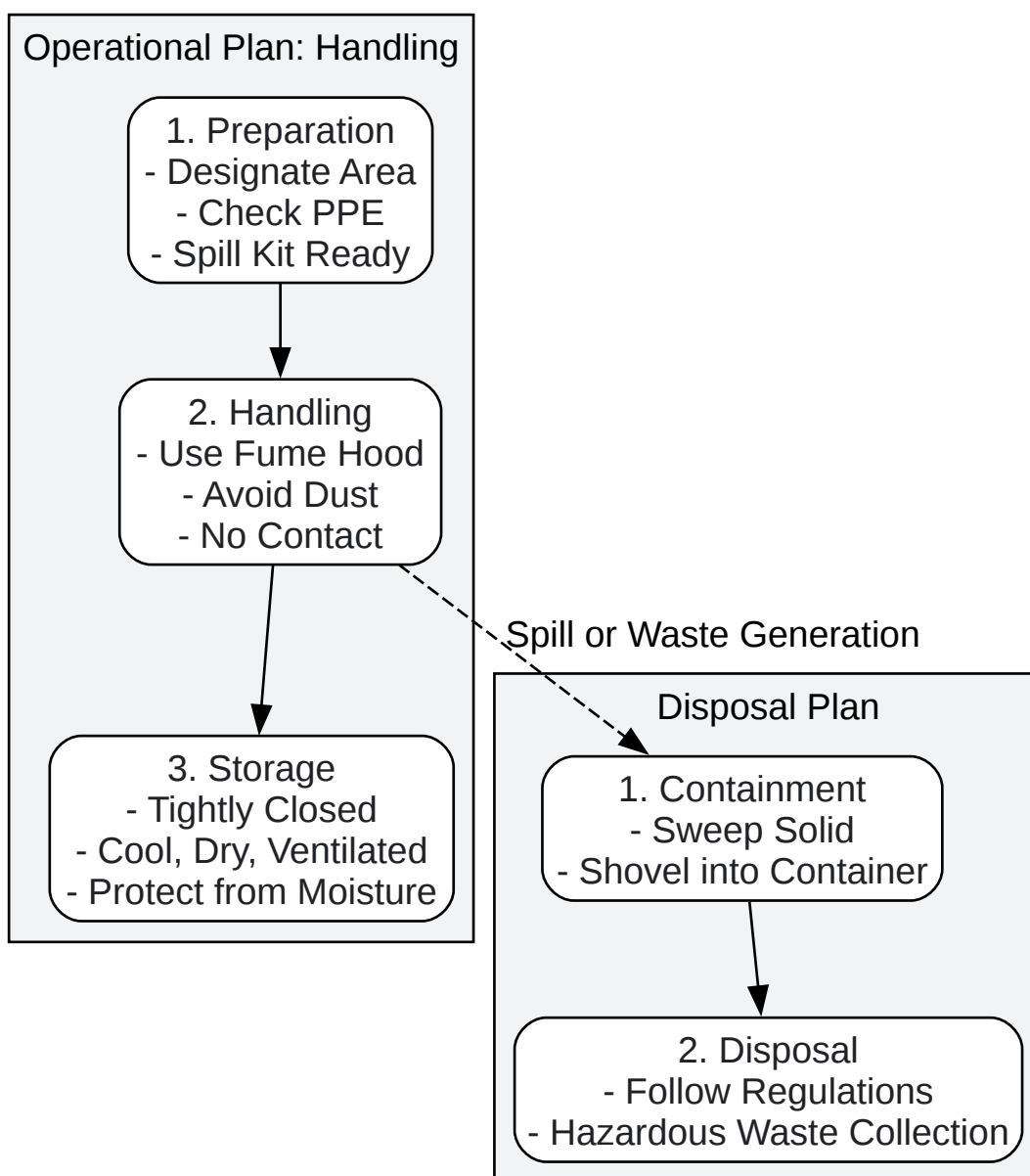
Waste containing **2-Hydroxy-4-(trifluoromethyl)pyrimidine** is classified as hazardous and must be disposed of according to local and national regulations.

- Containment:
 - Sweep up the solid material and shovel it into a suitable, closed container for disposal.[\[1\]](#)
- Disposal:
 - Dispose of the waste in accordance with European Directives on waste and hazardous waste.[\[1\]](#)
 - Dispose of the container at a hazardous or special waste collection point.[\[1\]](#)

Physical and Chemical Properties

Property	Value
Physical State	Solid [1]
Appearance	Light yellow [1]
Melting Point/Range	223 - 227 °C / 433.4 - 440.6 °F [1]
Evaporation Rate	Not applicable - Solid [1]

Workflow for Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2-Hydroxy-4-(trifluoromethyl)pyrimidine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2-Hydroxy-4-(trifluoromethyl)pyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016536#personal-protective-equipment-for-handling-2-hydroxy-4-trifluoromethyl-pyrimidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com